

A Technical Guide to the Solubility of Diethylpropion Hydrochloride in Organic Solvents

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Compound of Interest

Compound Name: *Diethylpropion*

Cat. No.: *B1665973*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **diethylpropion** hydrochloride in various organic solvents. The information contained herein is intended to support research, development, and formulation activities involving this active pharmaceutical ingredient (API). This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a visualization of the compound's mechanism of action.

Core Focus: Solubility Characteristics

Diethylpropion hydrochloride, a sympathomimetic amine used for the short-term management of obesity, exhibits varying degrees of solubility in different organic solvents. Understanding these properties is critical for developing appropriate dosage forms, ensuring bioavailability, and designing effective analytical methods.

Quantitative Solubility Data

The solubility of **diethylpropion** hydrochloride in a selection of common organic solvents is summarized in the table below. The data has been compiled from available literature and standardized to provide a clear comparison.

Organic Solvent	Solubility (g/100 mL)	Qualitative Description
Chloroform	~ 167	Very Soluble
Methanol (absolute)	~ 100	Very Soluble
Ethanol	~ 100	Very Soluble
Acetone	Data not available	Likely Soluble*
Dimethyl Sulfoxide (DMSO)	Data not available	-
Ether	Data not available	Practically Insoluble

*Note: While quantitative data for the hydrochloride salt in acetone is not readily available, the free base form of **diethylpropion** is reported to be freely soluble in acetone.[1]

The provided data indicates that **diethylpropion** hydrochloride is highly soluble in polar protic solvents like methanol and ethanol, as well as in the halogenated organic solvent chloroform. [2] Conversely, it is practically insoluble in the non-polar solvent ether.[2]

Experimental Protocols for Solubility Determination

Accurate and reproducible determination of solubility is paramount in pharmaceutical sciences. The following section outlines a standard experimental protocol for determining the thermodynamic solubility of **diethylpropion** hydrochloride in an organic solvent, based on the widely accepted shake-flask method.

Shake-Flask Method for Thermodynamic Solubility

This method is considered the "gold standard" for determining the equilibrium solubility of a compound.

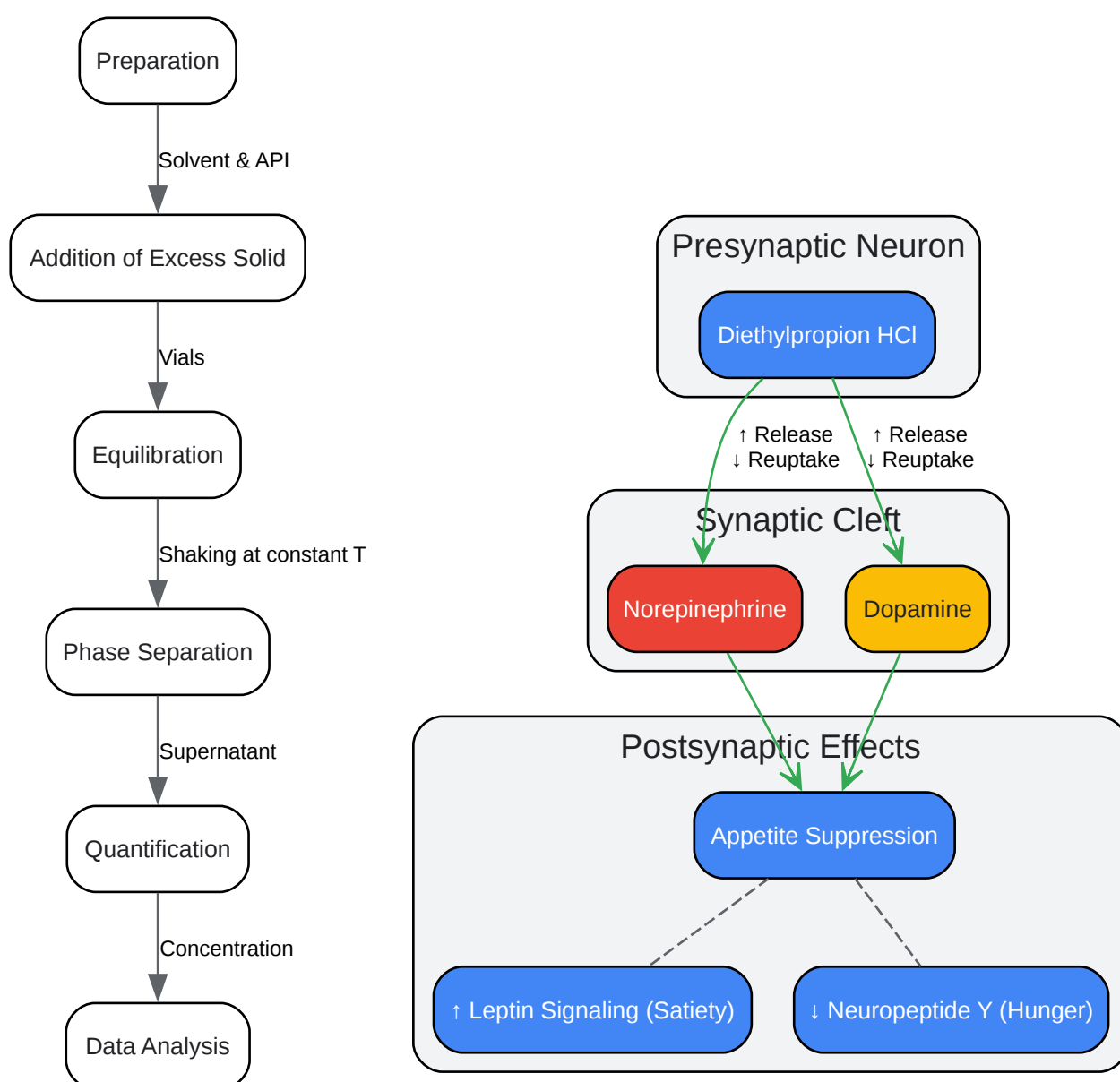
1. Objective: To determine the saturation concentration of **diethylpropion** hydrochloride in a specific organic solvent at a controlled temperature.

2. Materials and Equipment:

- **Diethylpropion** hydrochloride powder (of known purity)
- Selected organic solvent (analytical grade)

- Volumetric flasks and pipettes
- Scintillation vials or glass test tubes with screw caps
- Orbital shaker or wrist-action shaker with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column and detector (or a validated UV-Vis spectrophotometer)

3. Experimental Workflow:



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References

- 1. unodc.org [unodc.org]
- 2. Diethylpropion | C₁₃H₁₉NO | CID 7029 - PubChem [pubchem.ncbi.nlm.nih.gov]
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